

Proper Disposal of G140: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: G140

Cat. No.: B1192762

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Essential Safety and Disposal Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe and compliant disposal of **G140**, a potent and selective inhibitor of cyclic GMP-AMP synthase (cGAS). Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to minimize environmental impact.

G140 Hazard and Disposal Summary

The following table summarizes the key hazard classifications and disposal requirements for **G140**, based on its Safety Data Sheet (SDS).

Identifier	Information
Chemical Name	1-(6,7-Dichloro-9-(1-methyl-1H-pyrazol-3-yl)-3,4-dihydro-1H-pyrido[4,3-b]indol-2(5H)-yl)-2-hydroxyethanone
CAS Number	2369751-07-3
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.
Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant.[1]

Experimental Protocol: Standard Operating Procedure for G140 Disposal

This protocol outlines the step-by-step process for the safe disposal of **G140** in a laboratory setting.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Segregation:

- **Solid G140 Waste:** Collect any solid **G140** waste (e.g., unused powder, contaminated single-use items like weigh boats or pipette tips) in a dedicated, clearly labeled hazardous waste container. The container should be made of a material compatible with the chemical.
- **Liquid G140 Waste:** If **G140** has been dissolved in a solvent (e.g., DMSO), collect the waste solution in a designated, sealed, and clearly labeled hazardous waste container. The label should indicate "Hazardous Waste," the name "**G140**," and the solvent used. Do not mix with other incompatible waste streams.[\[1\]](#)
- **Contaminated Labware:** Decontaminate any reusable labware (e.g., glassware) that has come into contact with **G140** by rinsing it with an appropriate solvent and collecting the rinsate as hazardous waste.

3. Waste Container Management:

- Keep hazardous waste containers securely closed except when adding waste.
- Store waste containers in a designated, well-ventilated, and secondary containment area to prevent spills.
- Do not overfill waste containers.

4. Disposal Request:

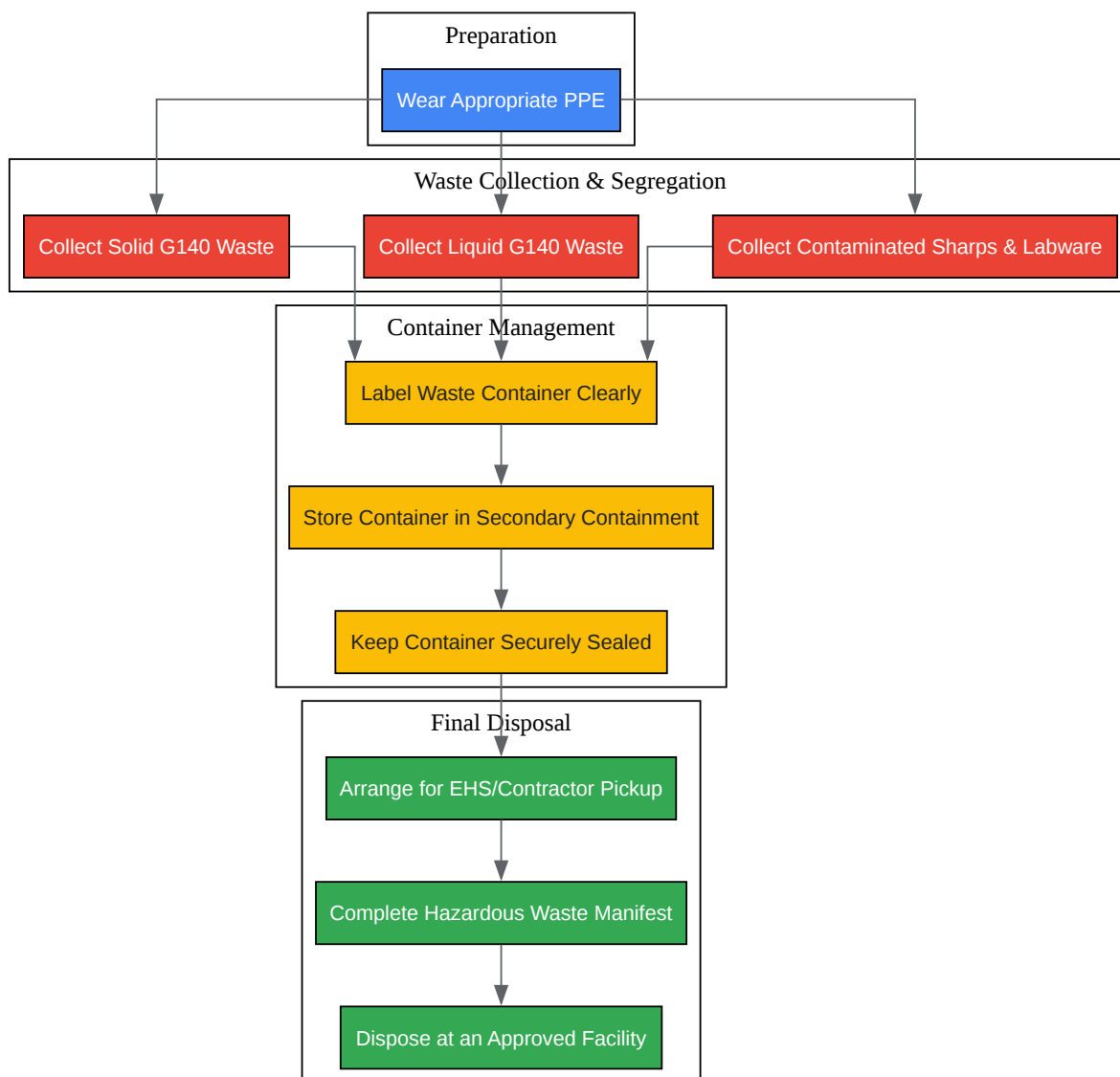
- Once the waste container is full, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow your institution's specific procedures for waste pickup, which may include completing a hazardous waste manifest.

5. Spill and Emergency Procedures:

- In case of a spill, evacuate the immediate area and alert your supervisor and EHS.
- If you are trained and it is safe to do so, contain the spill using appropriate absorbent materials.
- Collect all spill cleanup materials in a sealed, labeled hazardous waste container for disposal.

G140 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **G140**.



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References

- 1. G140|2369751-07-3|MSDS [dcchemicals.com]
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